

# Personal protective equipment for handling 2-(Furan-2-yl)-2-oxoacetaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoacetaldehyde

Cat. No.: B102937

[Get Quote](#)

## Essential Safety and Handling Guide for 2-(Furan-2-yl)-2-oxoacetaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Furan-2-yl)-2-oxoacetaldehyde** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Chemical Safety and Hazard Information

While a comprehensive Safety Data Sheet (SDS) with detailed quantitative exposure limits for **2-(Furan-2-yl)-2-oxoacetaldehyde** is not readily available, the following table summarizes known hazards and physical properties based on available data. This information should be used in conjunction with general safety practices for handling aldehydes and reactive chemicals.

Property	Information
Chemical Name	2-(Furan-2-yl)-2-oxoacetaldehyde
CAS Number	17090-71-0
Molecular Formula	C6H4O3
Molecular Weight	124.09 g/mol
Physical State	Yellow solid.[1]
Melting Point	68-70 °C.[1]
Storage	Store at 2-8°C under an inert atmosphere and desiccated.[1][2]
Signal Word	Warning.[1]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.[1] H314: Causes severe skin burns and eye damage.
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapours/spray.[3] P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1] P264: Wash hands thoroughly after handling.[1][3] P270: Do not eat, drink or smoke when using this product.[1][3] P271: Use only outdoors or in a well-ventilated area.[1][3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3] P302+P352: IF ON SKIN: Wash with plenty of water and soap. [1][3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1][3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] P312: Call a POISON CENTER/doctor if you feel unwell.[1] P330:

Rinse mouth.[1] P362: Take off contaminated clothing.[1] P405: Store locked up.[3] P501: Dispose of contents/container to an approved waste disposal plant.[3]

---

## Operational Plan for Handling 2-(Furan-2-yl)-2-oxoacetaldehyde

This section provides a step-by-step guide for the safe handling of **2-(Furan-2-yl)-2-oxoacetaldehyde**, from receipt to disposal.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the chemical in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3] The recommended storage temperature is between 2-8°C under an inert atmosphere.[1][2]
- Labeling: Ensure the container is clearly labeled with the chemical name, hazard pictograms, and any other required information.

### Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE.[4] However, the following are minimum requirements:

- Eye and Face Protection: Wear chemical splash goggles or a full-face shield when there is a risk of splashing.[4][5]
- Hand Protection: Wear chemical-resistant gloves. Given the lack of specific glove data for this chemical, it is advisable to use gloves with broad chemical resistance, such as nitrile or neoprene.[4][6] Always inspect gloves for any damage before use and dispose of them properly after handling.[7]
- Skin and Body Protection: A lab coat with long sleeves or a chemical-protective apron is required.[5] Wear full-length pants and closed-toe shoes made of an impervious material.[4]

[5]

- Respiratory Protection: All handling of **2-(Furan-2-yl)-2-oxoacetaldehyde** should be conducted in a certified chemical fume hood to avoid inhalation of vapors or dust.[3][4] If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.[4]

## Handling and Use

- Work Area: All work with this chemical must be performed in a designated area, such as a chemical fume hood.[3][4]
- Safe Practices:
  - Avoid contact with skin, eyes, and clothing.[4]
  - Do not breathe in dust or vapors.[3]
  - Wash hands thoroughly after handling, even if gloves were worn.[4][7]
  - Do not eat, drink, or smoke in the work area.[3][7]
  - Use spark-proof tools and explosion-proof equipment if the chemical is flammable or handled in a flammable solvent.[8]
  - Keep the container tightly closed when not in use.[3]

## Spill and Emergency Procedures

- Spill Cleanup:
  - In case of a spill, evacuate the area and ensure it is well-ventilated.
  - Wear appropriate PPE, including respiratory protection, before attempting to clean up.[5]
  - Use an inert absorbent material to contain and collect the spilled substance.[3]
  - Place the absorbed material into a suitable, labeled container for disposal.[8][9]
- First Aid:

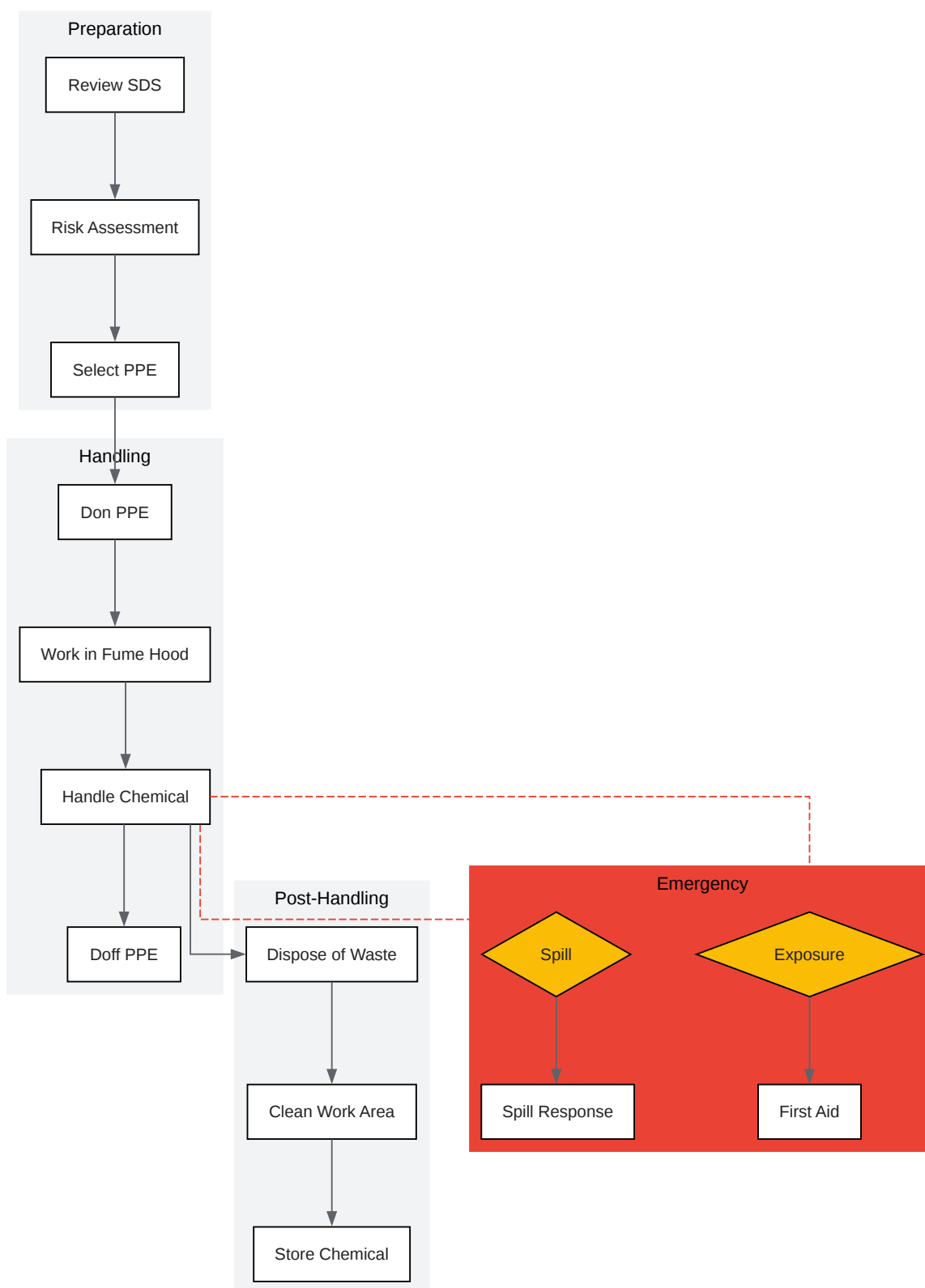
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[\[3\]](#)[\[9\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[3\]](#)

## Waste Disposal

- Container Labeling: All waste containers must be clearly labeled as hazardous waste.[\[4\]](#)
- Storage of Waste: Store hazardous waste in closed, compatible containers in a designated and secure area.[\[4\]](#)
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[3\]](#) Do not dispose of it down the drain.

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **2-(Furan-2-yl)-2-oxoacetaldehyde**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-(Furan-2-yl)-2-oxoacetaldehyde**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. hoffmanchemicals.com [hoffmanchemicals.com]
- 2. labsolu.ca [labsolu.ca]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. wcu.edu [wcu.edu]
- 5. cdc.gov [cdc.gov]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. artsci.usu.edu [artsci.usu.edu]
- 8. fishersci.com [fishersci.com]
- 9. web.stanford.edu [web.stanford.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-(Furan-2-yl)-2-oxoacetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102937#personal-protective-equipment-for-handling-2-furan-2-yl-2-oxoacetaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)